

Introduction: The Role of 3-Bromo-2-methoxybenzamide in Synthetic Chemistry

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Compound of Interest

Compound Name: **3-Bromo-2-methoxybenzamide**

Cat. No.: **B1442344**

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3-Bromo-2-methoxybenzamide (CAS No. 791136-88-4) is a substituted aromatic amide that serves as a valuable building block in modern organic synthesis. Its molecular structure, featuring a strategic placement of bromo, methoxy, and amide functional groups, makes it a versatile intermediate for the construction of more complex molecules, particularly within the pharmaceutical and materials science sectors. The reactivity of the bromine atom allows for various cross-coupling reactions, while the methoxy and amide groups can direct further substitutions or be modified to tune the electronic and physical properties of the final compound. Understanding the commercial landscape and the critical nature of its purity is paramount for any researcher incorporating this reagent into their synthetic workflows.

Commercial Suppliers and Purity Specifications

The procurement of **3-Bromo-2-methoxybenzamide** requires careful consideration of the supplier and the purity grade offered, as this can vary significantly. For research and development, where reproducibility is key, sourcing from reputable suppliers who provide comprehensive analytical data is essential. Below is a summary of representative commercial suppliers and the typical information provided for this reagent.

Table 1: Commercial Availability of **3-Bromo-2-methoxybenzamide**

Supplier	CAS Number	Molecular Weight	MDL Number	Typical Purity/Notes
Sigma-Aldrich (Ambeed)	791136-88-4	230.06	MFCD18391870	Purity not always specified; Certificate of Analysis (COA) may be available.
Oakwood Chemical	919363-09-0	214.07	N/A	Specifications available upon request; offers custom synthesis. [1]
Shaanxi Dideu Medichem	N/A	N/A	N/A	Offers "Industrial Grade"; focuses on a broad range of pharmaceutical chemicals. [2]

*Note: Oakwood Chemical lists a product with a similar name (3-Bromo-2-methylbenzamide) and a different CAS number and molecular weight. Researchers must be diligent in verifying the exact chemical identity.

It is crucial to note that some suppliers, particularly for rare or "early discovery" chemicals, may provide the product "as-is" without extensive analytical data. In such cases, the buyer assumes full responsibility for confirming the product's identity and purity before use.[\[3\]](#) This underscores the necessity for robust in-house quality control measures.

The Imperative of Purity in Research and Drug Development

In the context of drug development and scientific research, the purity of a starting material like **3-Bromo-2-methoxybenzamide** is not merely a technical detail—it is a foundational pillar of

experimental validity and safety.

- Impact on Reaction Yield and Selectivity: Impurities can act as catalysts, inhibitors, or competing substrates in a chemical reaction, leading to lower yields, unexpected side products, and difficulty in purification.
- Misinterpretation of Biological Data: In biological assays, an unidentified, biologically active impurity can lead to false positives or negatives, confounding structure-activity relationship (SAR) studies and resulting in wasted resources.
- Regulatory Scrutiny: For pharmaceutical applications, regulatory bodies demand rigorous characterization of all starting materials and intermediates. The presence of unknown impurities in a final active pharmaceutical ingredient (API) is unacceptable.

Purity grades are often categorized based on their intended use:

- Technical Grade: Suitable for industrial applications or syntheses where high purity is not critical.
- Reagent/Research Grade (>95-98%): The most common grade for laboratory research and discovery. The level of impurities is low enough for most synthetic applications.
- High-Purity Grade (>99%): Required for applications where even trace impurities could significantly impact outcomes, such as in polymerization, catalyst development, or the synthesis of analytical standards.

Analytical Methodologies for Purity Verification

A multi-technique approach is often necessary to fully characterize the purity of a chemical intermediate. The choice of method depends on the nature of the expected impurities, which are often related to the synthetic route used in its manufacture.[\[4\]](#)[\[5\]](#)

- High-Performance Liquid Chromatography (HPLC): A versatile and widely used technique for separating and quantifying components in a mixture.[\[4\]](#) When coupled with a UV detector, it is highly effective for assessing the purity of aromatic compounds like **3-Bromo-2-methoxybenzamide** by comparing the peak area of the main component to the total area of all peaks.

- Gas Chromatography (GC): Ideal for analyzing volatile and thermally stable compounds.[4] Coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS), GC can detect and identify volatile organic impurities that may not be apparent by HPLC.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: An indispensable tool for structural elucidation. ^1H NMR can confirm the identity of the compound and may reveal the presence of impurities with distinct proton signals. Quantitative NMR (qNMR) is a primary analytical method that can determine purity against a certified reference standard without needing a specific standard for the analyte itself.[4]
- Mass Spectrometry (MS): Provides information about the molecular weight of the compound and its fragments. High-Resolution Mass Spectrometry (HRMS) can confirm the elemental composition with high accuracy, helping to distinguish the target compound from impurities with similar retention times in chromatography.[5]

Experimental Protocol: HPLC Purity Analysis of **3-Bromo-2-methoxybenzamide**

This protocol provides a standardized methodology for determining the purity of a **3-Bromo-2-methoxybenzamide** sample using Reverse-Phase HPLC with UV detection.

1. Objective: To quantify the purity of **3-Bromo-2-methoxybenzamide** by calculating the area percentage of the principal peak relative to all other peaks detected.

2. Materials and Instrumentation:

- Sample: **3-Bromo-2-methoxybenzamide**
- Solvent: Acetonitrile (HPLC Grade), Water (HPLC Grade or Ultrapure)
- Instrumentation: HPLC system with a binary pump, autosampler, column oven, and a Diode Array or UV-Vis Detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μm particle size).

3. Sample Preparation:

- Accurately weigh approximately 10 mg of the **3-Bromo-2-methoxybenzamide** sample.
- Dissolve the sample in 10 mL of a 50:50 (v/v) mixture of acetonitrile and water to create a stock solution of ~1 mg/mL.
- Vortex or sonicate the solution to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial to remove any particulate matter.

4. Chromatographic Conditions:

- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Flow Rate: 1.0 mL/min
- Injection Volume: 5 µL
- Column Temperature: 30°C
- Detector Wavelength: 220 nm (or a wavelength determined by a preliminary UV scan)
- Gradient Program:
 - 0-2 min: 40% B
 - 2-15 min: 40% to 95% B
 - 15-18 min: 95% B
 - 18-18.1 min: 95% to 40% B
 - 18.1-22 min: 40% B (re-equilibration)

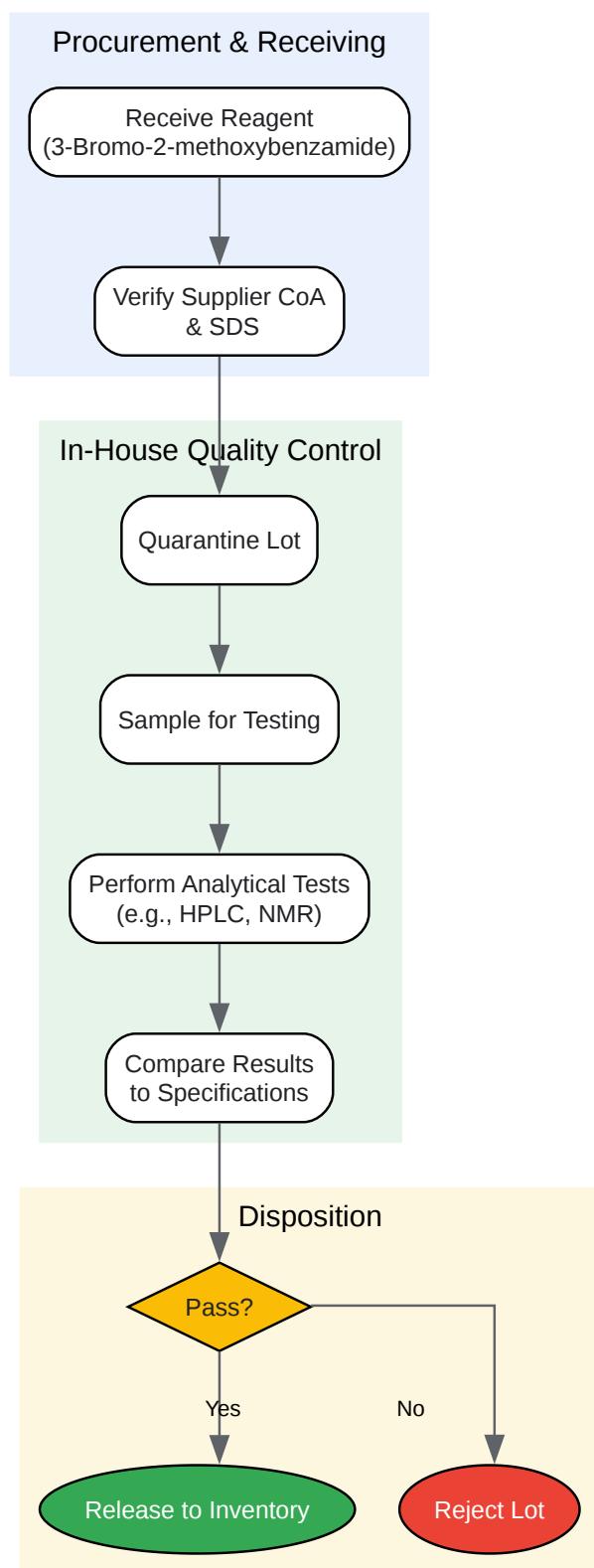
5. Data Analysis:

- Integrate all peaks in the chromatogram.

- Calculate the area percentage of the main **3-Bromo-2-methoxybenzamide** peak using the following formula: Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100
- The result provides the purity of the sample based on the UV-active components detected under these conditions.

Quality Control Workflow and Safe Handling

Implementing a systematic quality control (QC) process for incoming reagents is a cornerstone of good laboratory practice. This workflow ensures that materials meet the required specifications before being used in critical experiments.



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Caption: Quality control workflow for incoming chemical reagents.

Safe Handling and Storage: Based on safety data sheets for similar brominated aromatic compounds, proper handling is essential.[6][7][8]

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and a lab coat.[7]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[7]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[6][8]

Conclusion

3-Bromo-2-methoxybenzamide is a key synthetic intermediate whose effective use is directly tied to its quality and purity. For researchers and drug development professionals, a thorough understanding of the supplier landscape, coupled with rigorous in-house analytical verification, is not optional—it is a requirement for generating reliable, reproducible data and ensuring the integrity of the final product. By implementing the quality control workflows and analytical methods described in this guide, scientists can proceed with confidence in the material integrity of their synthetic endeavors.

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